

Spectroscopic Characterization of 5-Chloro-7-iodo-1H-indole: A Technical Guide

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Compound of Interest

Compound Name: 5-Chloro-7-iodo-1H-indole

CAS No.: 1262770-19-3

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Introduction

5-Chloro-7-iodo-1H-indole is a halogenated indole derivative of significant interest to researchers in medicinal chemistry and drug development. The strategic placement of both a chloro and an iodo substituent on the indole scaffold creates a unique electronic and steric profile, making it a valuable building block for synthesizing novel bioactive compounds. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and the structural elucidation of its downstream products. This guide provides an in-depth analysis of the expected spectroscopic characteristics of **5-Chloro-7-iodo-1H-indole**, drawing upon fundamental principles and comparative data from related halogenated indoles.

Molecular Structure and Numbering

A clear understanding of the molecular structure is the foundation for interpreting its spectroscopic data. The numbering of the indole ring system is crucial for assigning specific signals in the NMR spectra.

Caption: Molecular structure and numbering of **5-Chloro-7-iodo-1H-indole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of **5-Chloro-7-iodo-1H-indole**. The chemical shifts and coupling constants of the protons and carbons are highly sensitive to the electronic effects of the halogen substituents.

¹H NMR Spectroscopy: Predicted Chemical Shifts and Coupling Constants

The ¹H NMR spectrum of **5-Chloro-7-iodo-1H-indole** is expected to show distinct signals for the N-H proton and the aromatic protons on the indole ring. The electron-withdrawing nature of the chlorine and iodine atoms will significantly influence the chemical shifts of the protons.

Predicted ¹H NMR Data (in DMSO-d₆, 400 MHz)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale for Prediction
N-H	~11.5 - 12.5	br s	-	The N-H proton of indoles typically resonates in the downfield region and is often broad due to quadrupole broadening and exchange.
H2	~7.4 - 7.6	d	$J \approx 2.5 - 3.0$	The H2 proton is adjacent to the nitrogen and will appear as a doublet due to coupling with H3.
H3	~6.5 - 6.7	d	$J \approx 2.5 - 3.0$	The H3 proton is coupled to H2 and is typically found in the upfield region of the aromatic protons.
H4	~7.7 - 7.9	d	$J \approx 1.5 - 2.0$	The H4 proton is ortho to the iodine at position 7 and meta to the chlorine at position 5. It will be deshielded by the anisotropic effect of the

iodine and will appear as a doublet due to meta-coupling with H6.

The H6 proton is ortho to the chlorine at position 5 and meta to the iodine at position 7. It will be deshielded by the electron-withdrawing chlorine and will appear as a doublet due to meta-coupling with H4.

H6

~7.2 - 7.4

d

 $J \approx 1.5 - 2.0$

Experimental Protocol for ^1H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **5-Chloro-7-iodo-1H-indole** in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). The use of DMSO-d_6 is recommended to ensure the observation of the exchangeable N-H proton.
- Instrument Setup: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Set the spectral width to cover the range of 0-14 ppm.
 - Use a pulse angle of 30-45 degrees.
 - Set the relaxation delay to 1-2 seconds.

- Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- Processing: Process the Free Induction Decay (FID) with an exponential multiplication (line broadening of 0.3 Hz) to improve the signal-to-noise ratio. Reference the spectrum to the residual solvent peak of DMSO-d₆ at 2.50 ppm.

¹³C NMR Spectroscopy: Predicted Chemical Shifts

The ¹³C NMR spectrum will provide valuable information about the carbon framework of the molecule. The chemical shifts of the carbon atoms will be influenced by the electronegativity of the attached halogens.

Predicted ¹³C NMR Data (in DMSO-d₆, 100 MHz)

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale for Prediction
C2	~126 - 128	The C2 carbon is adjacent to the nitrogen and is typically found in this region for indole derivatives.
C3	~101 - 103	The C3 carbon is generally more shielded than C2.
C3a	~129 - 131	A quaternary carbon, its chemical shift is influenced by the fusion of the two rings.
C4	~123 - 125	This carbon is adjacent to the iodine-bearing C7a and will be deshielded.
C5	~128 - 130	The carbon directly attached to the chlorine atom will be significantly deshielded.
C6	~121 - 123	This carbon is situated between the two halogen-substituted carbons.
C7	~85 - 90	The carbon directly attached to the iodine atom will be significantly shielded due to the "heavy atom effect".
C7a	~135 - 137	This quaternary carbon is adjacent to the nitrogen and the iodine-substituted carbon.

Experimental Protocol for ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR spectroscopy.

- Instrument Setup: Acquire the spectrum on a 100 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - Set the spectral width to cover the range of 0-160 ppm.
 - Use a pulse angle of 30 degrees.
 - Set the relaxation delay to 2 seconds.
 - Acquire a larger number of scans (e.g., 1024 or more) to achieve a good signal-to-noise ratio, as ^{13}C has a low natural abundance.
- Processing: Process the FID with an exponential multiplication (line broadening of 1-2 Hz). Reference the spectrum to the residual solvent peak of DMSO- d_6 at 39.52 ppm.

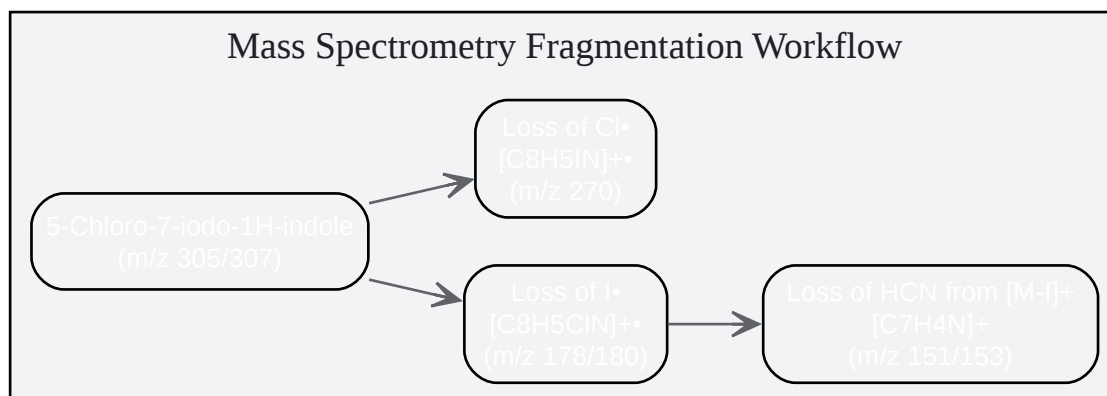
Mass Spectrometry (MS)

Mass spectrometry is a crucial technique for determining the molecular weight and elemental composition of **5-Chloro-7-iodo-1H-indole**. The isotopic pattern of chlorine will be a key diagnostic feature.

Expected Mass Spectrum Data

- Molecular Ion (M^+): The nominal mass of $\text{C}_8\text{H}_5\text{ClIN}$ is 305 g/mol. The mass spectrum should show a molecular ion peak at m/z 305.
- Isotopic Pattern: Due to the presence of one chlorine atom, the molecular ion peak will be accompanied by an $\text{M}+2$ peak at m/z 307 with an intensity of approximately one-third of the M^+ peak, which is characteristic of the natural abundance of the ^{35}Cl and ^{37}Cl isotopes.
- Fragmentation Pattern: The fragmentation of the molecular ion will likely involve the loss of the halogen atoms. Key expected fragments include:
 - $[\text{M} - \text{I}]^+$: A significant peak at m/z 178, corresponding to the loss of an iodine radical.

- $[M - Cl]^+$: A peak at m/z 270, corresponding to the loss of a chlorine radical.
- $[M - I - HCN]^+$: A further fragmentation of the $[M - I]^+$ ion, leading to a peak at m/z 151.



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Caption: Predicted major fragmentation pathways for **5-Chloro-7-iodo-1H-indole**.

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- **Ionization Method:** Electron Ionization (EI) is a common method for generating fragments and is suitable for this molecule. Electrospray Ionization (ESI) can also be used, which may result in a more prominent molecular ion peak with less fragmentation.
- **Mass Analyzer:** A quadrupole or time-of-flight (TOF) mass analyzer can be used to separate the ions based on their mass-to-charge ratio.
- **Data Acquisition:** Acquire the mass spectrum over a range of m/z 50-500.

Infrared (IR) Spectroscopy

FT-IR spectroscopy provides information about the functional groups present in the molecule. The spectrum of **5-Chloro-7-iodo-1H-indole** will be characterized by vibrations of the N-H

bond, C-H bonds, and the aromatic ring system.

Predicted FT-IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration	Rationale for Prediction
~3400 - 3450	N-H stretch	The N-H stretching vibration of the indole ring typically appears in this region as a sharp to medium intensity band. [1]
~3100 - 3150	Aromatic C-H stretch	Stretching vibrations of the C-H bonds on the aromatic rings.
~1600 - 1620 & ~1450 - 1470	C=C stretch (aromatic)	These bands are characteristic of the carbon-carbon double bond stretching vibrations within the aromatic indole ring system. [1]
~1330 - 1360	C-N stretch	The stretching vibration of the carbon-nitrogen bond in the pyrrole ring.
~700 - 800	C-Cl stretch	The carbon-chlorine stretching vibration typically appears in this region.
~500 - 600	C-I stretch	The carbon-iodine stretching vibration is expected at lower wavenumbers due to the heavier mass of iodine.

Experimental Protocol for FT-IR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- **Instrument Setup:** Use a Fourier Transform Infrared (FT-IR) spectrometer.

- Data Acquisition:
 - Collect a background spectrum of the empty ATR crystal or the KBr pellet.
 - Place the sample on the ATR crystal or in the KBr press.
 - Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
 - Co-add a sufficient number of scans (e.g., 16 or 32) to obtain a high-quality spectrum.
- Processing: The spectrum is typically displayed in terms of transmittance or absorbance.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule. The indole ring system has a characteristic UV absorption spectrum that will be influenced by the halogen substituents.

Predicted UV-Vis Absorption Maxima (in Methanol)

Wavelength (λ_{max} , nm)	Electronic Transition	Rationale for Prediction
~220 - 230	$\pi \rightarrow \pi$	High-energy transition within the aromatic system.
~270 - 290	$\pi \rightarrow \pi$	The characteristic absorption band of the indole chromophore. The presence of halogens is expected to cause a slight bathochromic (red) shift compared to unsubstituted indole. [2] [3]

Experimental Protocol for UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of **5-Chloro-7-iodo-1H-indole** in a UV-transparent solvent, such as methanol or ethanol. The concentration should be adjusted to give an absorbance reading between 0.1 and 1.0.

- Instrument Setup: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
 - Use a cuvette containing the pure solvent as a reference.
 - Place the sample solution in a separate cuvette.
 - Scan the spectrum over a range of 200-400 nm.
- Processing: The resulting spectrum will be a plot of absorbance versus wavelength.

Conclusion

The spectroscopic characterization of **5-Chloro-7-iodo-1H-indole** relies on a combination of NMR, MS, IR, and UV-Vis techniques. While experimental data for this specific molecule is not readily available in the public domain, a comprehensive and reliable prediction of its spectral properties can be achieved by applying fundamental spectroscopic principles and leveraging data from structurally similar halogenated indoles. This guide provides a robust framework for researchers to identify and characterize this important synthetic intermediate, thereby facilitating its use in the development of novel chemical entities.

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